

An In-depth Technical Guide to 9-Vinylcarbazole (CAS: 1484-13-5)

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Compound of Interest

Compound Name: 9-Vinylcarbazole

Cat. No.: B074595

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Introduction

9-Vinylcarbazole (9-VC), with the CAS number 1484-13-5, is an organic compound that serves as a crucial monomer in the production of poly(vinylcarbazole) (PVK), a polymer with significant photoconductive and thermal stability properties.^{[1][2]} Its unique molecular structure, which combines a carbazole core with a reactive vinyl group, makes it a valuable building block in polymer science and organic electronics.^{[3][4]} This technical guide provides a comprehensive overview of the material properties, experimental protocols, and key applications of **9-Vinylcarbazole**.

Material Properties

The properties of **9-Vinylcarbazole** are summarized in the tables below, covering its physical, chemical, and optical characteristics.

Table 1: Physical and Chemical Properties of 9-Vinylcarbazole

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₁ N	[5]
Molecular Weight	193.24 g/mol	[4]
Appearance	Pale brown or light yellow crystalline solid/powder	[3][4][6]
Melting Point	60-66 °C	[1][4][7]
Boiling Point	154-155 °C at 3 mmHg	[4][7]
Density	1.085 - 1.0897 g/cm ³	[3][6]
Purity	≥ 98.0% (GC)	[4][8]

Table 2: Solubility Profile of 9-Vinylcarbazole

9-Vinylcarbazole is known to be soluble in a variety of organic solvents, a property attributed to its largely non-polar nature.[3] However, it exhibits very low solubility in water.[3]

Solvent	Solubility	Source(s)
Tetrahydrofuran (THF)	Soluble	[3][6]
Chloroform	Soluble	[3][6]
Dimethyl Sulfoxide (DMSO)	Soluble	[3]
Acetone	Soluble	[6]
Acetonitrile	Soluble	[6]
Alcohol	Soluble	[6]
Cyclohexane	Soluble	[6]
Hexane	Soluble	[6]
Water	Insoluble	[1][3]

Table 3: Optical Properties of 9-Vinylcarbazole

Property	Value	Source(s)
Refractive Index (estimate)	1.5850	[6]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **9-Vinylcarbazole**.

Synthesis of 9-Vinylcarbazole from Carbazole and Acetylene

A common method for the synthesis of **9-Vinylcarbazole** involves the vinylation of carbazole with acetylene. The following protocol is based on established procedures:

- **Salt Formation:** In a 50 ml glass pressure bottle, combine 2 g of carbazole, 0.04 g of a proton-removing agent such as potassium hydroxide (KOH), and 10 ml of N-methylpyrrolidone as a solvent.
- **Heating and Stirring:** Stir the mixture and raise the temperature to 80°C. Maintain these conditions for 30 minutes to facilitate the formation of the carbazole potassium salt.
- **Vinylation:** Introduce acetylene gas into the reaction vessel. Increase the temperature to 160°C and maintain the reaction under normal pressure for 2.5 hours.
- **Yield:** This process typically results in a high yield of N-vinyl carbazole, around 98.6%.

Characterization Protocols

Purification: For purification, N-vinylcarbazole can be crystallized repeatedly from methanol in amber glassware. It can also be sublimed in a vacuum.[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy: A general protocol for obtaining ¹H NMR spectra of **9-Vinylcarbazole** is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of **9-Vinylcarbazole** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or CD₃CN) in a clean vial.[9][10] Tetramethylsilane (TMS)

can be used as an internal standard.[10]

- Transfer: Once fully dissolved, transfer the solution to a clean NMR tube using a Pasteur pipette. Ensure the solution height is at least 50 mm from the bottom of the tube.[11]
- Instrumentation: Acquire the spectrum on a standard NMR spectrometer (e.g., 400 MHz).[10]
- Data Acquisition: Load the appropriate experimental parameters and acquire the ^1H NMR spectrum.[12]

Infrared (IR) Spectroscopy: A general protocol for obtaining an FT-IR spectrum of solid **9-Vinylcarbazole** using the KBr pellet method is as follows:

- Sample Preparation: Grind a small amount of **9-Vinylcarbazole** (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of an FT-IR spectrometer and acquire the spectrum.[13]

Ultraviolet-Visible (UV-Vis) Spectroscopy: A general protocol for obtaining a UV-Vis spectrum of **9-Vinylcarbazole** in solution is as follows:

- Sample Preparation: Prepare a dilute solution of **9-Vinylcarbazole** in a UV-transparent solvent such as chloroform.[14]
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer. Fill one cuvette with the pure solvent to serve as a reference and a second cuvette with the sample solution.
- Data Acquisition: Place the cuvettes in the spectrophotometer and scan across the desired wavelength range to obtain the absorption spectrum.[2]

Applications

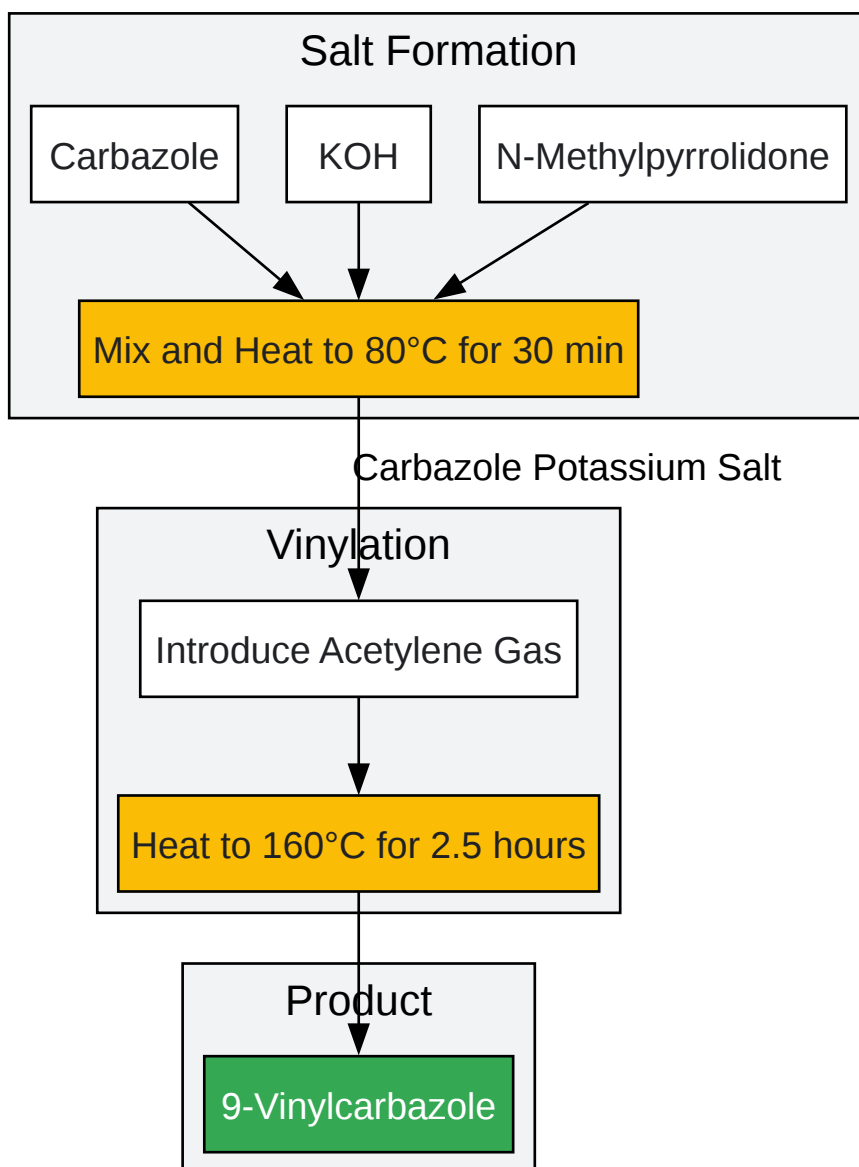
9-Vinylcarbazole is a versatile monomer with applications primarily in polymer chemistry and materials science:

- **Polymer Synthesis:** It is the precursor to poly(vinylcarbazole) (PVK), a high-performance polymer known for its thermal stability, insulating properties, and photoconductivity.[\[2\]](#)[\[6\]](#)[\[15\]](#)
- **Organic Electronics:** Due to its conductive properties, **9-Vinylcarbazole** and its polymer derivatives are utilized in organic light-emitting diodes (OLEDs), photovoltaic cells, and photoreceptors in photocopiers.[\[3\]](#)[\[4\]](#)
- **Drug Delivery:** Derivatives of **9-Vinylcarbazole** are being explored for their potential in drug delivery systems, leveraging their biocompatibility and ability to form hydrogels for encapsulating therapeutic agents.[\[4\]](#)

Visualizations

Synthesis Workflow

Synthesis of 9-Vinylcarbazole

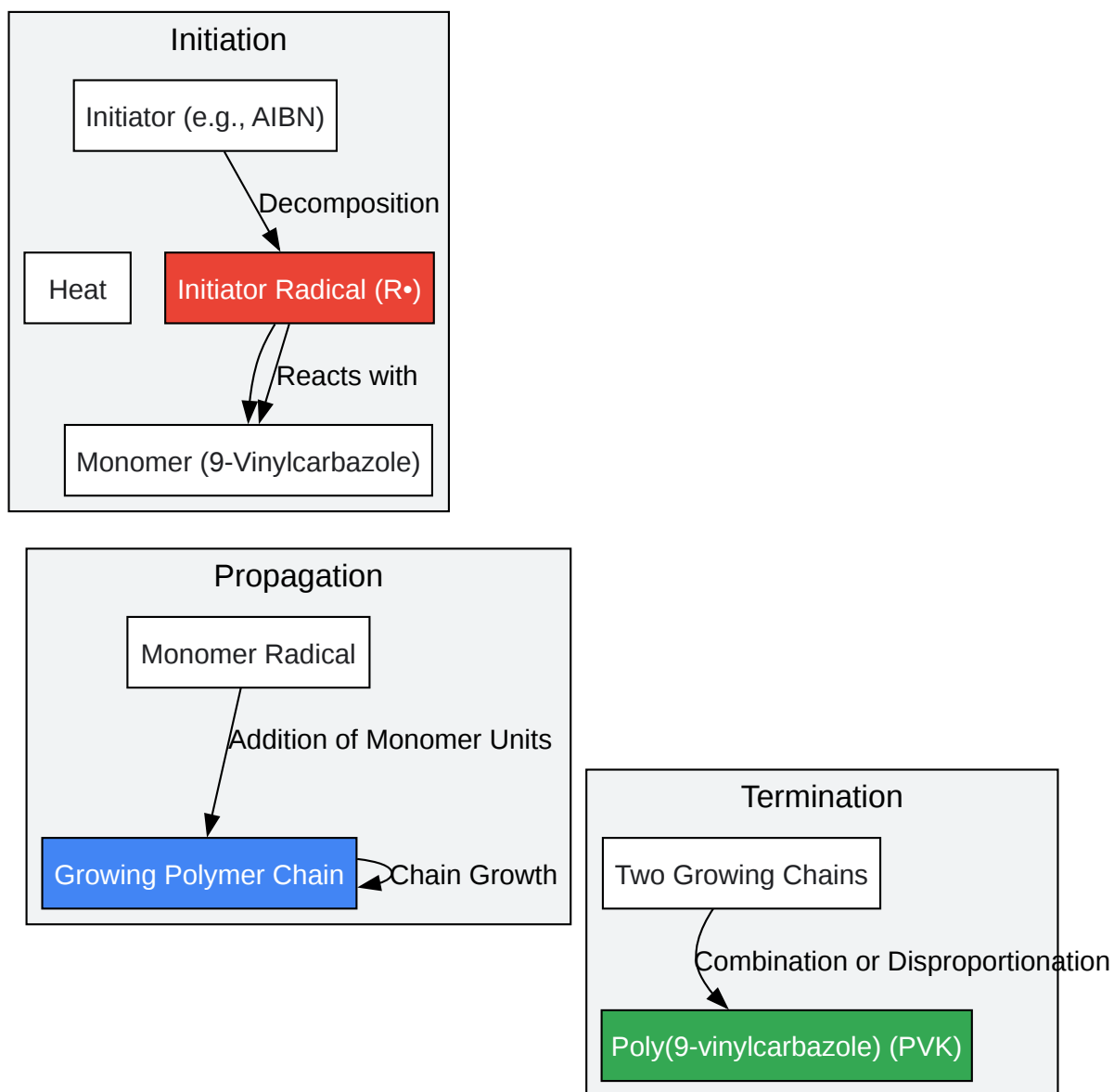


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Caption: Workflow for the synthesis of **9-Vinylcarbazole**.

Free-Radical Polymerization of 9-Vinylcarbazole

Free-Radical Polymerization of 9-Vinylcarbazole



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Caption: Mechanism of free-radical polymerization of **9-Vinylcarbazole** to form PVK.

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